

# Historical and recent literature on 11-Chloro-1-undecene

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## Compound of Interest

Compound Name: **11-Chloro-1-undecene**

Cat. No.: **B1580411**

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An In-Depth Technical Guide to **11-Chloro-1-undecene** for Advanced Research and Development

## Authored by a Senior Application Scientist

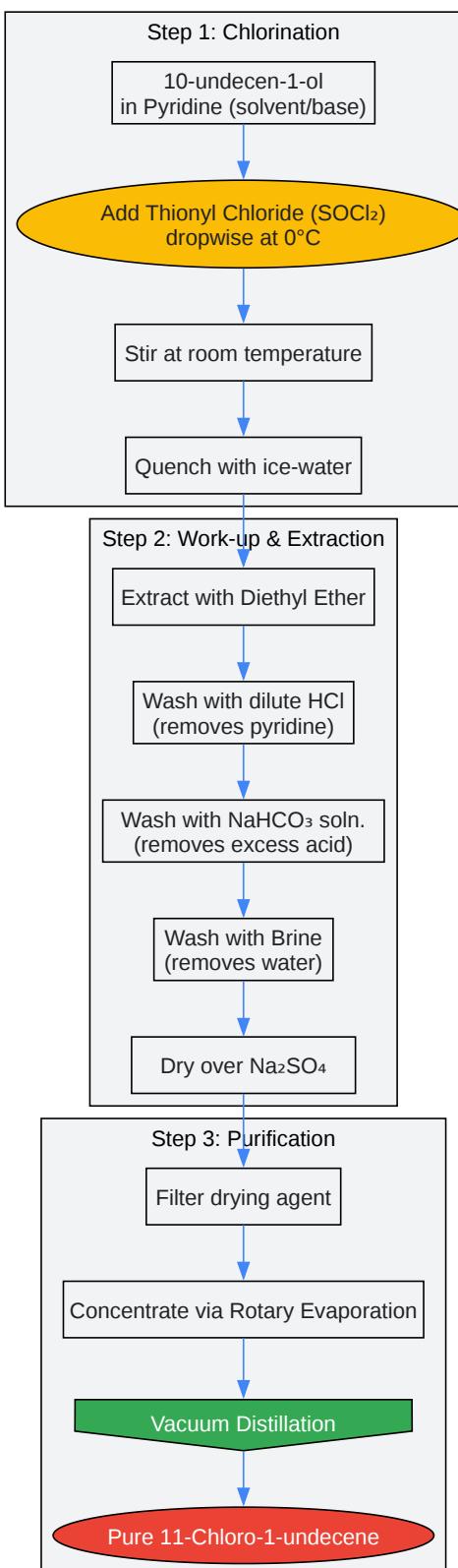
This guide provides an in-depth exploration of **11-Chloro-1-undecene**, a versatile bifunctional molecule pivotal in advanced chemical synthesis. Designed for researchers, chemists, and drug development professionals, this document moves beyond a simple recitation of facts. It delves into the causality behind experimental choices, offers field-proven insights into its applications, and is grounded in authoritative references to ensure scientific integrity. Here, we will explore its synthesis, unique reactivity, and its role as a molecular bridge in surface chemistry, polymer science, and the development of sophisticated therapeutic agents.

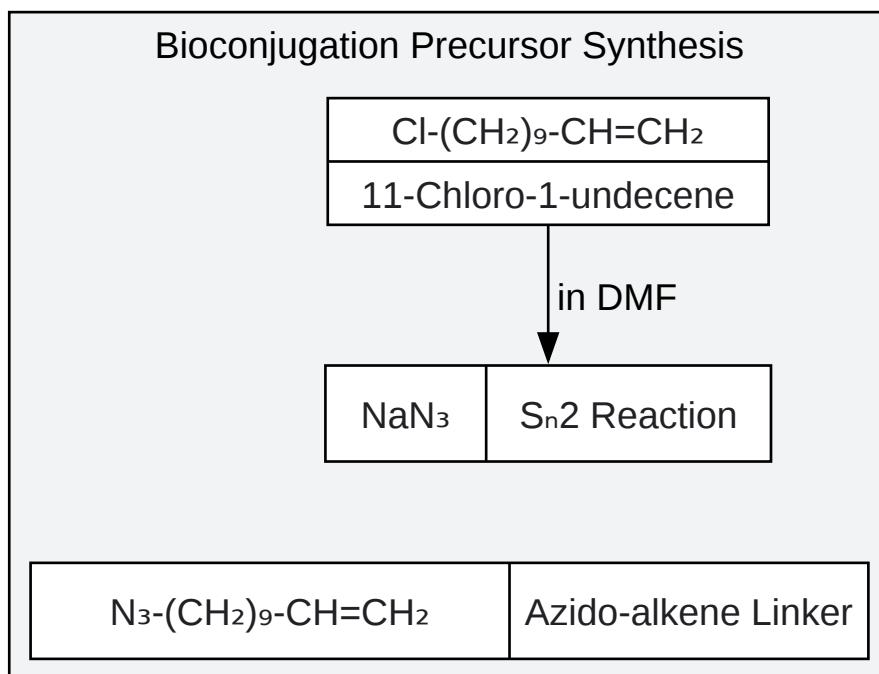
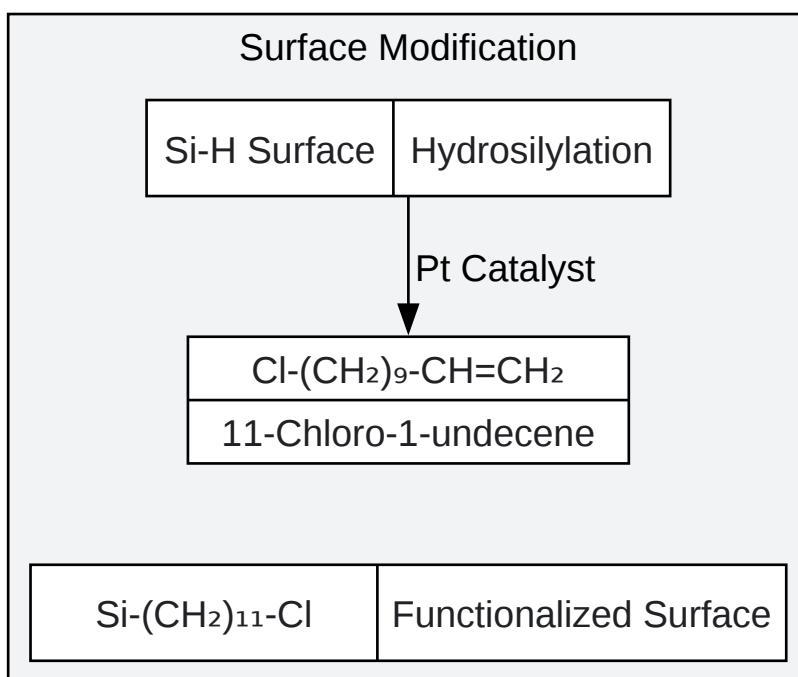
## Core Molecular Profile and Physicochemical Properties

**11-Chloro-1-undecene** (CAS No. 872-17-3) is a linear alpha-olefin functionalized with a terminal chloro group.<sup>[1]</sup> This unique structure, featuring two distinct reactive centers—a nucleophilic double bond and an electrophilic alkyl chloride—makes it an exceptionally valuable building block in organic synthesis. The long, eleven-carbon aliphatic chain provides flexibility and hydrophobicity, attributes that are highly sought after in applications such as self-assembled monolayers and linker chemistry for drug delivery systems.<sup>[2]</sup>

The molecule's utility is underpinned by its specific physical and chemical characteristics, which dictate its handling, storage, and reaction conditions.

## Diagram: Molecular Structure of 11-Chloro-1-undecene





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## References

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